

Personal protective equipment for handling 2-Bromo-4-ethylpyridine

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Compound of Interest

Compound Name: 2-Bromo-4-ethylpyridine

Cat. No.: B014437

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Essential Safety and Handling Guide for 2-Bromo-4-ethylpyridine

This guide provides critical safety and logistical information for the handling and disposal of **2-Bromo-4-ethylpyridine**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

Chemical Identifier:

- CAS Number: 54453-91-7[\[1\]](#)[\[2\]](#)
- Molecular Formula: C7H8BrN[\[1\]](#)[\[2\]](#)
- Molecular Weight: 186.05 g/mol [\[1\]](#)[\[2\]](#)

Hazard Identification and Classification

2-Bromo-4-ethylpyridine is classified as a hazardous substance.[\[3\]](#) It is crucial to be aware of its potential health effects.

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)

- H315: Causes skin irritation.[1][2]
- H318: Causes serious eye damage.[1][2]
- H335: May cause respiratory irritation.[1][2]

Signal Word: Danger[1][2]

Hazard Class	Category	Description
Acute Toxicity, Oral	4	Harmful if swallowed[1][2]
Skin Irritation	2	Causes skin irritation[1][2]
Serious Eye Damage	1	Causes serious eye damage[1][2]
Specific Target Organ Toxicity - Single Exposure	3	May cause respiratory irritation[1][2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-Bromo-4-ethylpyridine** to prevent exposure.

PPE Item	Specification	Purpose
Eye Protection	Safety glasses with side-shields or chemical splash goggles.[3]	To protect eyes from splashes.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber).	To prevent skin contact.
Skin and Body Protection	Standard laboratory coat.	To protect clothing and skin.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[3]	To avoid inhalation of vapors.

Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area.
- Operations involving this chemical should be conducted in a certified chemical fume hood to minimize inhalation exposure.

General Handling Precautions:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

In Case of a Spill:

- Small Spills: Absorb the material with an inert, non-combustible absorbent such as vermiculite, sand, or earth. Place in a suitable, labeled container for disposal.
- Large Spills: Immediately evacuate the area. Contact your institution's Environmental Health and Safety (EHS) department for assistance.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops and persists.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

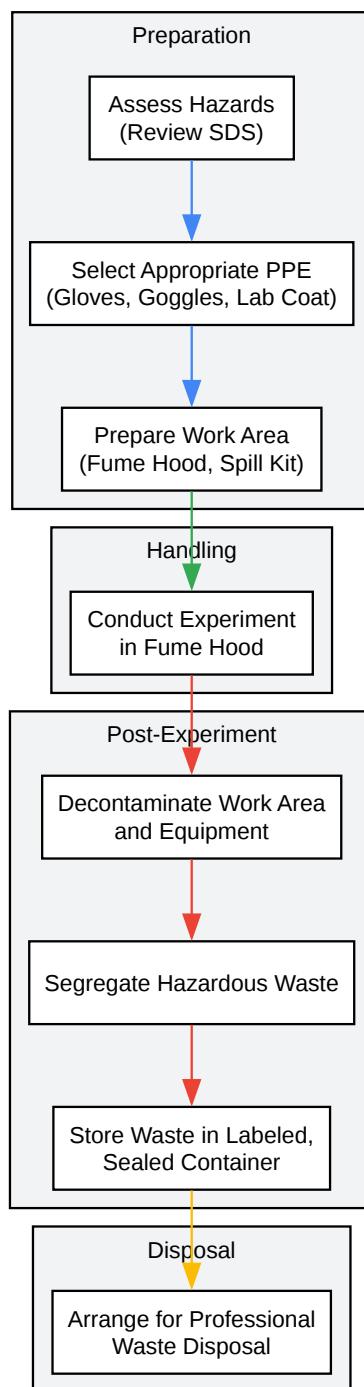
The disposal of **2-Bromo-4-ethylpyridine** and its contaminated materials must be handled as hazardous waste in accordance with all federal, state, and local regulations.[\[3\]](#)

Step-by-Step Disposal Protocol:

- Waste Identification and Segregation: All materials contaminated with **2-Bromo-4-ethylpyridine**, including the pure substance, solutions, and contaminated labware (e.g., pipette tips, absorbent pads), must be classified as hazardous waste.[\[3\]](#) Do not mix this waste with other incompatible waste streams.[\[3\]](#)
- Containerization: Collect all **2-Bromo-4-ethylpyridine** waste in a designated, properly sealed, and clearly labeled hazardous waste container. The container must be made of a compatible material.[\[3\]](#)
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**2-Bromo-4-ethylpyridine**".[\[3\]](#)
- Storage: Store the sealed and labeled waste container in a designated, well-ventilated, and secure satellite accumulation area.[\[3\]](#)
- Disposal: Arrange for the disposal of the hazardous waste through your institution's licensed hazardous waste management provider. The typical method of disposal for such compounds is high-temperature incineration.[\[3\]](#)

Experimental Workflow for Safe Handling

Workflow for Safe Handling of 2-Bromo-4-ethylpyridine

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Caption: Workflow for the safe handling and disposal of **2-Bromo-4-ethylpyridine**.

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References

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